

Di-tert-butylsilane: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *t*-Butylsilane

Cat. No.: B15483781

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Di-tert-**butylsilane**, a sterically hindered organosilane, is a versatile reagent in organic synthesis. Its bulky tert-butyl groups confer unique reactivity and selectivity, making it a valuable tool in various chemical transformations, including reductions, silylations, and as a precursor for other organosilicon compounds. This guide provides an in-depth overview of the physical properties of di-tert-**butylsilane**, detailed experimental protocols for their determination, and examples of its synthetic applications.

Physical and Chemical Properties

Di-tert-**butylsilane** is a colorless liquid at room temperature. The following table summarizes its key physical and chemical properties.

Property	Value	Reference
Chemical Formula	C ₈ H ₂₀ Si	--INVALID-LINK--
Molecular Weight	144.33 g/mol	--INVALID-LINK--
Density	0.729 g/mL at 25 °C	--INVALID-LINK--
Boiling Point	129-130 °C	--INVALID-LINK--
Melting Point	-38 °C	--INVALID-LINK--
Flash Point	-2.22 °C (closed cup)	--INVALID-LINK--
Refractive Index	n _{20/D} 1.42	--INVALID-LINK--
Vapor Pressure	The vapor pressure has been measured over the temperature range of 241 K to 288 K and can be described by the Antoine equation.	--INVALID-LINK--
CAS Number	30736-07-3	--INVALID-LINK--

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the safe handling, application, and process design involving di-tert-**butylsilane**. The following sections provide detailed, step-by-step protocols for measuring its key physical constants.

Boiling Point Determination (Capillary Method)[1][2][3][4][5]

This method relies on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus:

- Thiele tube or other heating bath (e.g., oil bath)

- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- Place a few milliliters of di-tert-**butylsilane** into the small test tube.
- Invert the capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Clamp the thermometer and test tube assembly in the Thiele tube, making sure the heat-transfer fluid (e.g., mineral oil) is above the level of the sample but below the opening of the test tube.
- Gently heat the side arm of the Thiele tube.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube. Record this temperature.

Melting Point Determination[6][7][8][9][10]

For substances that are liquid at room temperature, the melting point is determined by cooling the substance until it solidifies and then gently heating it until it melts.

Apparatus:

- Melting point apparatus or a cooling bath (e.g., dry ice/acetone)
- Thermometer
- Small test tube or capillary tube

Procedure:

- Place a small amount of di-tert-**butylsilane** in a small test tube or capillary tube.
- Cool the sample in a cooling bath until it completely solidifies.
- Place the solidified sample in a melting point apparatus or allow it to warm up slowly in a controlled temperature bath.
- The melting point is the temperature at which the first drop of liquid appears, and the melting range is the span of temperature from the first appearance of liquid to the complete liquefaction of the solid.

Density Measurement (Pycnometer Method)[11][12][13][14][15]

A pycnometer is a flask with a specific, accurately known volume, used for the precise determination of the density of a liquid.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Thermostatic water bath

Procedure:

- Clean and thoroughly dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer on an analytical balance and record the mass (m_1).
- Fill the pycnometer with di-tert-**butylsilane**, ensuring there are no air bubbles. Insert the stopper, allowing excess liquid to be expelled through the capillary.
- Wipe the outside of the pycnometer dry.
- Place the filled pycnometer in a thermostatic water bath set to a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- Remove the pycnometer from the bath, dry the exterior, and weigh it. Record the mass (m_2).
- Empty and clean the pycnometer. Fill it with a reference liquid of known density at the same temperature (e.g., deionized water) and repeat the weighing process (m_3).
- Calculate the volume of the pycnometer using the mass and known density of the reference liquid.
- Calculate the density of di-tert-**butylsilane** using the formula: $\text{Density} = (m_2 - m_1) / \text{Volume}$.

Flash Point Determination (Pensky-Martens Closed-Cup Method - ASTM D93)[16][17][18][19][20]

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

Apparatus:

- Pensky-Martens closed-cup tester
- Heat source
- Stirrer

- Ignition source (e.g., gas flame or electric igniter)

Procedure:

- Fill the test cup of the Pensky-Martens apparatus with di-tert-**butylsilane** to the specified level.
- Place the lid on the cup and begin heating and stirring at the rates specified in the ASTM D93 standard.
- As the temperature approaches the expected flash point, apply the ignition source at regular temperature intervals by dipping it into the vapor space of the cup.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a distinct flash inside the cup. Record this temperature.

Refractive Index Measurement (Abbe Refractometer)[21] [22][23][24][25]

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

Apparatus:

- Abbe refractometer
- Light source (typically a sodium lamp)
- Constant temperature water bath

Procedure:

- Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).
- Ensure the prisms of the refractometer are clean and dry.

- Place a few drops of di-tert-**butylsilane** onto the surface of the measuring prism.
- Close the prisms and allow the sample to reach the desired temperature by circulating water from the constant temperature bath.
- Adjust the light source and the refractometer's controls to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- Read the refractive index directly from the instrument's scale.

Vapor Pressure Determination (Static Method)[26][27][28][29][30]

This method involves measuring the pressure of the vapor in equilibrium with the liquid at a specific temperature in a closed system.

Apparatus:

- A thermostated sample cell connected to a pressure measuring device (manometer) and a vacuum line.

Procedure:

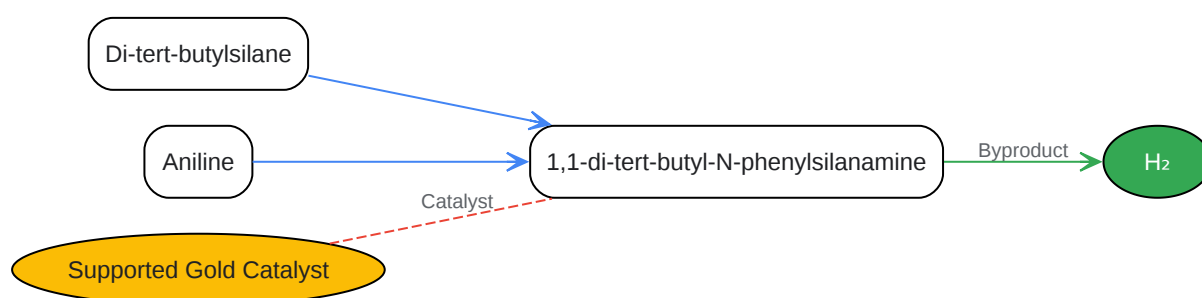
- Introduce a sample of di-tert-**butylsilane** into the sample cell.
- Degas the sample by repeated freeze-pump-thaw cycles to remove any dissolved air.
- Isolate the sample cell from the vacuum line.
- Bring the sample cell to the desired temperature using the thermostat.
- Allow the system to reach equilibrium, where the pressure reading stabilizes.
- Record the stabilized pressure as the vapor pressure at that temperature.
- Repeat the measurement at different temperatures to obtain the vapor pressure curve.

Synthetic Applications and Reaction Pathways

Di-tert-**butylsilane** is a valuable reagent in several types of organic reactions. Below are examples of its applications with corresponding reaction diagrams.

Dehydrogenative Coupling with Aniline[31][32]

Di-tert-**butylsilane** reacts with aniline in the presence of a supported gold catalyst to form 1,1-di-tert-butyl-N-phenylsilanamine. This reaction is a dehydrogenative coupling, where a new Si-N bond is formed with the elimination of hydrogen gas.

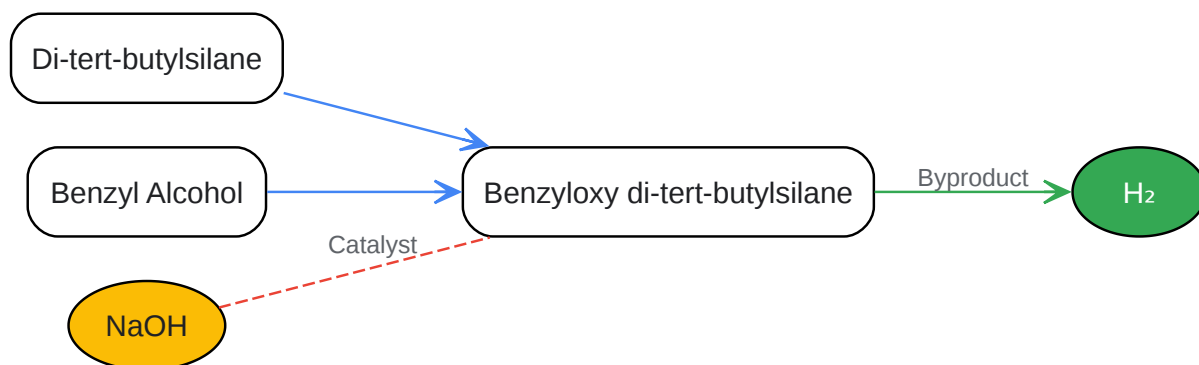


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Caption: Dehydrogenative coupling of di-tert-**butylsilane** and aniline.

Dehydrocoupling of Benzyl Alcohol[31][32]

Di-tert-**butylsilane** can be used for the dehydrocoupling of benzyl alcohol in the presence of a sodium hydroxide catalyst to yield benzyloxy di-tert-**butylsilane**. This reaction proceeds via the formation of a silicon-oxygen bond.

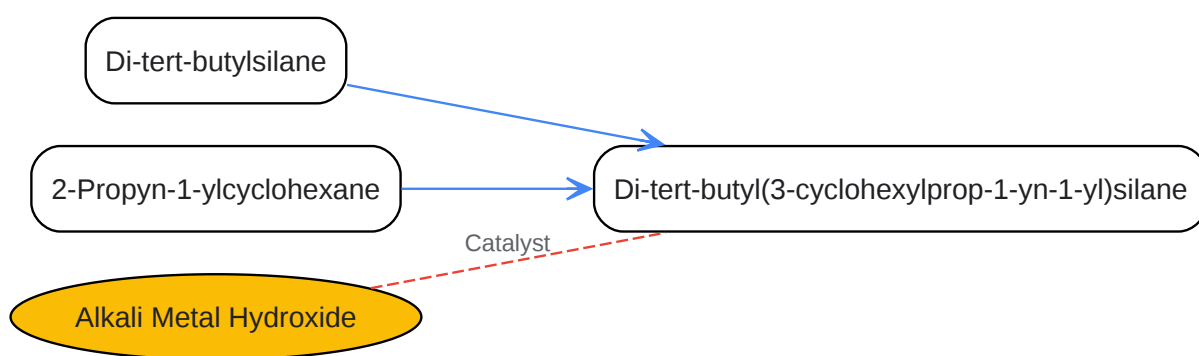


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Caption: Dehydrocoupling of di-tert-butylsilane and benzyl alcohol.

Silylation of an Alkyne[31][32]

Di-tert-butylsilane can be used to silylate terminal alkynes, such as 2-propyn-1-ylcyclohexane, in the presence of an alkali metal hydroxide catalyst. This reaction forms a new silicon-carbon bond.



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Caption: Silylation of 2-propyn-1-ylcyclohexane with di-tert-butylsilane.

Conclusion

This technical guide has provided a detailed overview of the physical properties of di-tert-butylsilane, along with comprehensive experimental protocols for their determination. The unique reactivity of this organosilane, driven by its sterically demanding tert-butyl groups, makes it a valuable reagent in modern organic synthesis. The provided examples of its synthetic applications illustrate its utility in forming silicon-nitrogen, silicon-oxygen, and silicon-carbon bonds, highlighting its importance for researchers and professionals in the fields of chemistry and drug development.

- To cite this document: BenchChem. [Di-tert-butylsilane: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15483781#t-butylsilane-physical-properties-and-data\]](https://www.benchchem.com/product/b15483781#t-butylsilane-physical-properties-and-data)

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